

# An In-Depth Technical Guide to the Synthesis of 2-Decalone

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## Compound of Interest

Compound Name: 2-DECALONE

Cat. No.: B1596380

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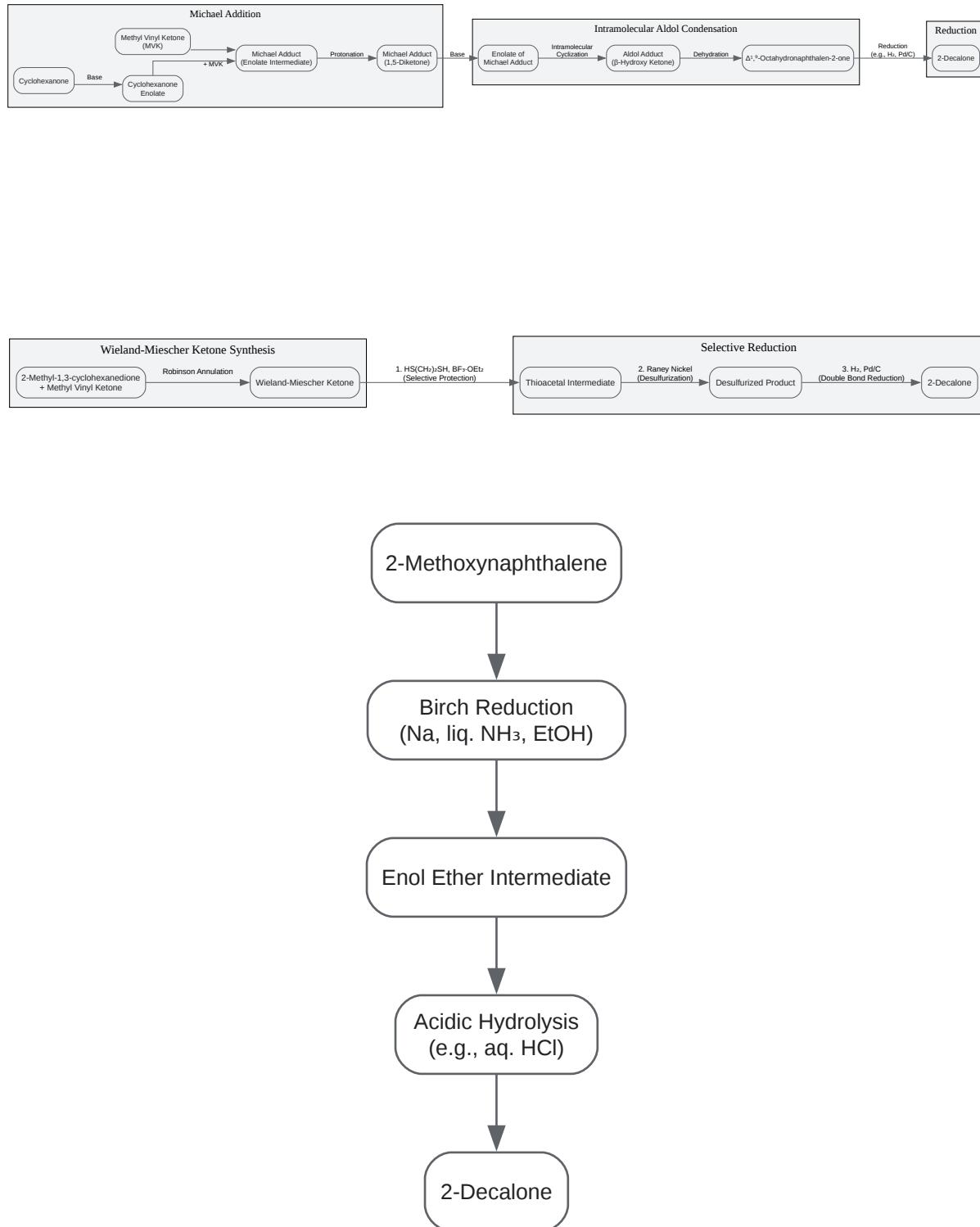
This technical guide provides a comprehensive overview of the primary synthetic routes to **2-decalone**, a bicyclic ketone of significant interest in organic synthesis and as a structural motif in various natural products and pharmacologically active compounds. This document details the core reaction mechanisms, provides in-depth experimental protocols for key transformations, and presents a comparative analysis of quantitative data for the different synthetic strategies.

## Robinson Annulation: A Classic Approach to the Decalone Core

The Robinson annulation is a powerful and widely employed method for the formation of six-membered rings, making it a cornerstone in the synthesis of **2-decalone** and its derivatives. The reaction proceeds through a tandem Michael addition and intramolecular aldol condensation.

The overall transformation involves the reaction of a ketone enolate with an  $\alpha,\beta$ -unsaturated ketone. In the context of **2-decalone** synthesis, cyclohexanone reacts with methyl vinyl ketone (MVK) to form an octahydronaphthalenone precursor, which is subsequently reduced to afford **2-decalone**.

## Signaling Pathway Diagram



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